

# Application Notes and Protocols for QuEChERS Sample Preparation in Dimethylvinphos Residue Analysis

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## Compound of Interest

Compound Name: *Dimethylvinphos*

Cat. No.: *B1214305*

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This document provides a detailed guide for the application of the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology for the extraction and cleanup of **Dimethylvinphos** residues from various sample matrices, particularly in food products. **Dimethylvinphos**, an organophosphate insecticide, requires sensitive and efficient analytical methods for its detection to ensure food safety and environmental monitoring.

## Introduction

The QuEChERS method has become a cornerstone in pesticide residue analysis due to its simplicity, speed, and minimal solvent consumption.[1] It is a two-step process involving an initial extraction with acetonitrile followed by a dispersive solid-phase extraction (dSPE) cleanup to remove interfering matrix components.[2] This application note details a standard QuEChERS protocol applicable to the analysis of **Dimethylvinphos** and other organophosphate pesticides, along with expected performance data based on representative compounds from this class.

## Principle

The QuEChERS procedure begins with the homogenization of the sample, followed by extraction with acetonitrile in the presence of salts (typically magnesium sulfate and sodium

chloride) to induce phase separation and drive the pesticides into the organic layer.[1] A subsequent cleanup step, known as dispersive solid-phase extraction (dSPE), is performed on an aliquot of the acetonitrile extract. This involves adding a small amount of sorbent material, such as primary secondary amine (PSA), to remove matrix co-extractives like organic acids, sugars, and fatty acids.[3][4] The final cleaned extract is then suitable for analysis by gas chromatography (GC) or liquid chromatography (LC), often coupled with mass spectrometry (MS).

## Experimental Protocols

### Apparatus and Reagents

- Apparatus:
  - High-speed homogenizer (e.g., Ultra-Turrax)
  - Centrifuge capable of at least 4000 rpm
  - 50 mL and 15 mL polypropylene centrifuge tubes with screw caps
  - Vortex mixer
  - Analytical balance
  - Micropipettes
  - Syringes and syringe filters (0.22 µm)
  - GC-MS or LC-MS/MS system
- Reagents:
  - Acetonitrile (ACN), HPLC or pesticide residue grade
  - Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
  - Sodium chloride (NaCl)
  - Primary Secondary Amine (PSA) sorbent

- Graphitized Carbon Black (GCB) (for pigmented samples)
- C18 sorbent (for fatty matrices)
- **Dimethylvinphos** analytical standard
- Internal standards (e.g., Triphenylphosphate)

## Standard QuEChERS Protocol (AOAC 2007.01 Method)

This protocol is a widely accepted version of the QuEChERS method suitable for a variety of food matrices.

- Sample Homogenization:
  - Weigh 10-15 g of a representative portion of the sample into a 50 mL centrifuge tube.
  - For dry samples, add an appropriate amount of deionized water to achieve a total water content of about 80-90%.
  - Add an internal standard solution.
  - Add 15 mL of 1% acetic acid in acetonitrile.
  - Homogenize at high speed for 1-2 minutes.
- Extraction:
  - Add 6 g of anhydrous  $\text{MgSO}_4$  and 1.5 g of anhydrous sodium acetate.
  - Immediately cap the tube and shake vigorously for 1 minute.
  - Centrifuge at  $\geq 4000$  rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
  - Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL dSPE tube.
  - The composition of the dSPE tube depends on the sample matrix:

- General Fruits and Vegetables: 150 mg anhydrous  $\text{MgSO}_4$ , 50 mg PSA.
- Pigmented Fruits and Vegetables: 150 mg anhydrous  $\text{MgSO}_4$ , 50 mg PSA, and 7.5-50 mg GCB.
- Fatty Matrices: 150 mg anhydrous  $\text{MgSO}_4$ , 50 mg PSA, and 50 mg C18.
- Vortex the dSPE tube for 30 seconds.
- Centrifuge at a high speed for 2-5 minutes.
- Final Extract Preparation:
  - Take an aliquot of the supernatant.
  - Filter through a 0.22  $\mu\text{m}$  syringe filter.
  - The extract is now ready for GC-MS or LC-MS/MS analysis.

## Data Presentation

While specific performance data for **Dimethylvinphos** using this exact protocol is not readily available in the cited literature, the QuEChERS method has been extensively validated for numerous organophosphate pesticides across various food matrices. The following table summarizes representative performance data for several organophosphates, which demonstrates the expected efficacy of the method for **Dimethylvinphos**. Recoveries are generally within the acceptable range of 70-120% with relative standard deviations (RSDs) below 20%.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Organophosphate Pesticide	Matrix	Spiking Level (ng/g)	Recovery (%)	RSD (%)
Chlorpyrifos	Apple	100	95	5
Malathion	Lettuce	100	98	6
Diazinon	Grape	50	92	8
Methamidophos	Tomato	50	85	11
Acephate	Orange	100	88	9

This table presents representative data for common organophosphate pesticides to illustrate the expected performance of the QuEChERS method. Actual results for **Dimethylvinphos** may vary depending on the specific matrix and experimental conditions.

## Visualization

### Experimental Workflow Diagram



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Caption: QuEChERS workflow for **Dimethylvinphos** analysis.

## Conclusion

The QuEChERS method provides a rapid, efficient, and reliable approach for the extraction and cleanup of **Dimethylvinphos** and other organophosphate pesticide residues from a wide range of food matrices. The protocol described in this application note, based on the AOAC Official Method 2007.01, is a robust starting point for method development and routine analysis. While specific performance data for **Dimethylvinphos** should be validated in-house, the extensive

data available for other organophosphates strongly supports the suitability of the QuEChERS technique for this application, ensuring accurate and reproducible results for food safety and regulatory compliance.

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